

1-Benzylpyrrolidin-3-amine CAS number 18471-40-4 information

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Compound of Interest

Compound Name: 1-Benzylpyrrolidin-3-amine

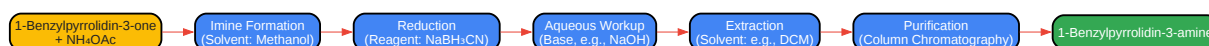
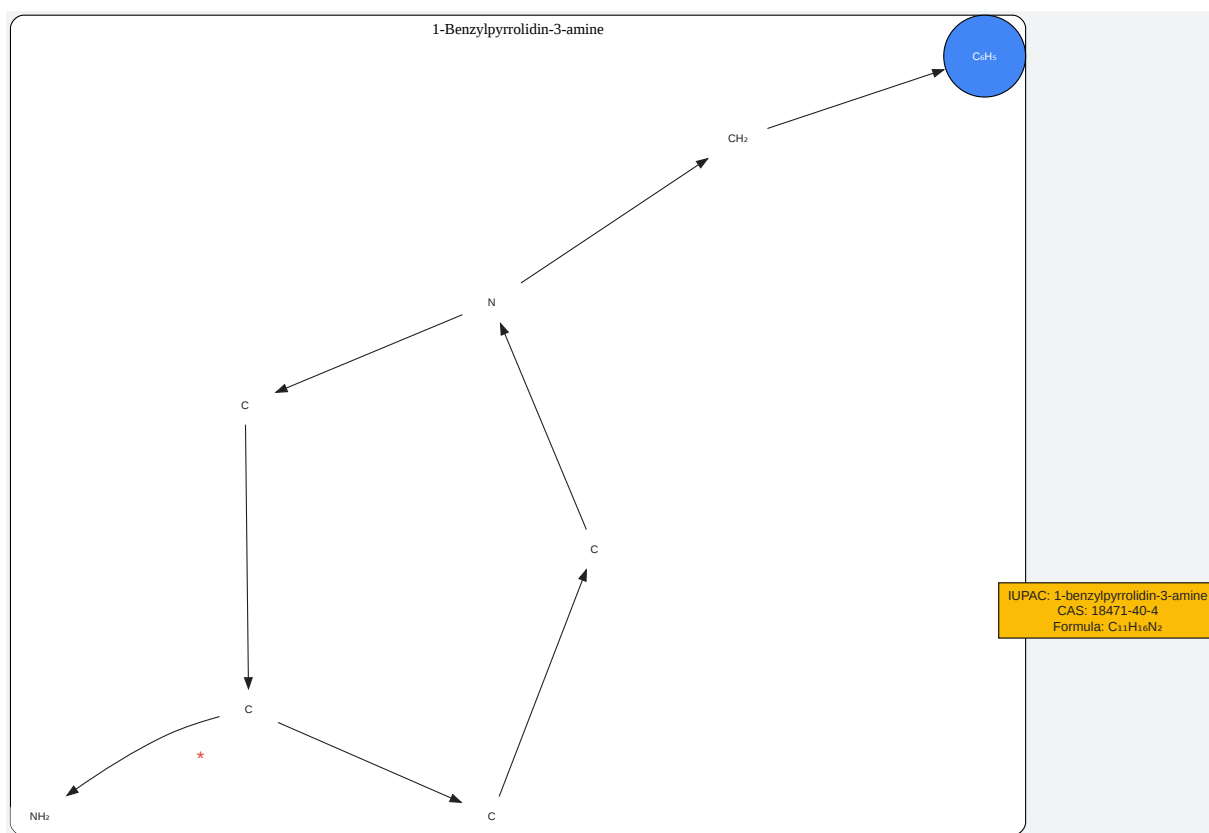
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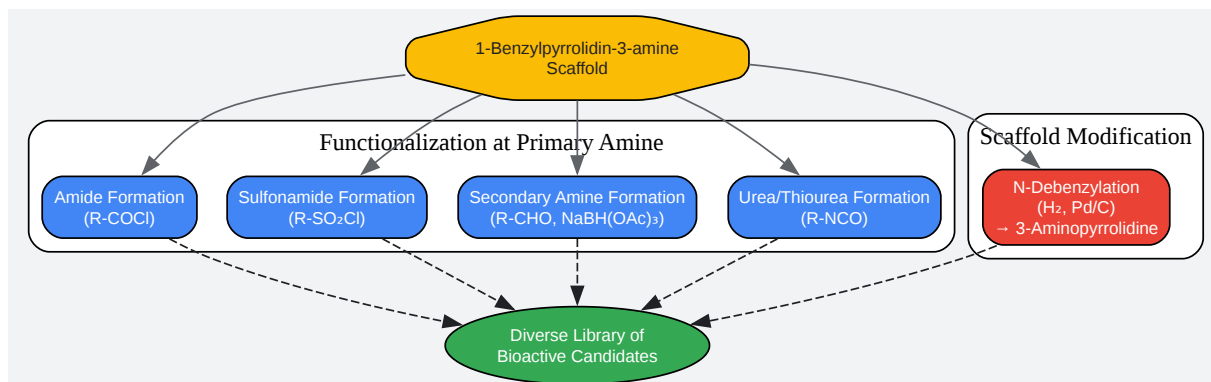
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Introduction

1-Benzylpyrrolidin-3-amine, identified by CAS number 18471-40-4, is a pivotal heterocyclic building block in modern medicinal chemistry and drug discovery. Structurally, it features a pyrrolidine ring, a primary amine at the 3-position, and an N-benzyl group. This unique combination of a chiral center, a nucleophilic primary amine, and a bulky, modifiable aromatic group makes it an exceptionally versatile scaffold for the synthesis of complex, biologically active molecules.^[1] The pyrrolidine moiety is a privileged structure found in numerous FDA-approved drugs, valued for its ability to introduce three-dimensional complexity and favorable physicochemical properties into drug candidates.^{[2][3]}

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing the compound's properties, strategic synthetic routes, analytical characterization, key applications, and essential safety protocols.





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